

Application Notes and Protocols for NCI-14465 in Cancer Cell Apoptosis

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Compound of Interest

Compound Name: NCI-14465

Cat. No.: B15574885

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These application notes provide a comprehensive overview of **NCI-14465** (also known as NSC14465), a novel inhibitor of Mixed Lineage Kinase 1 (MLK1), and its application in inducing apoptosis in cancer cells. The information is compiled from preclinical research and is intended to guide further investigation into its therapeutic potential.

Introduction

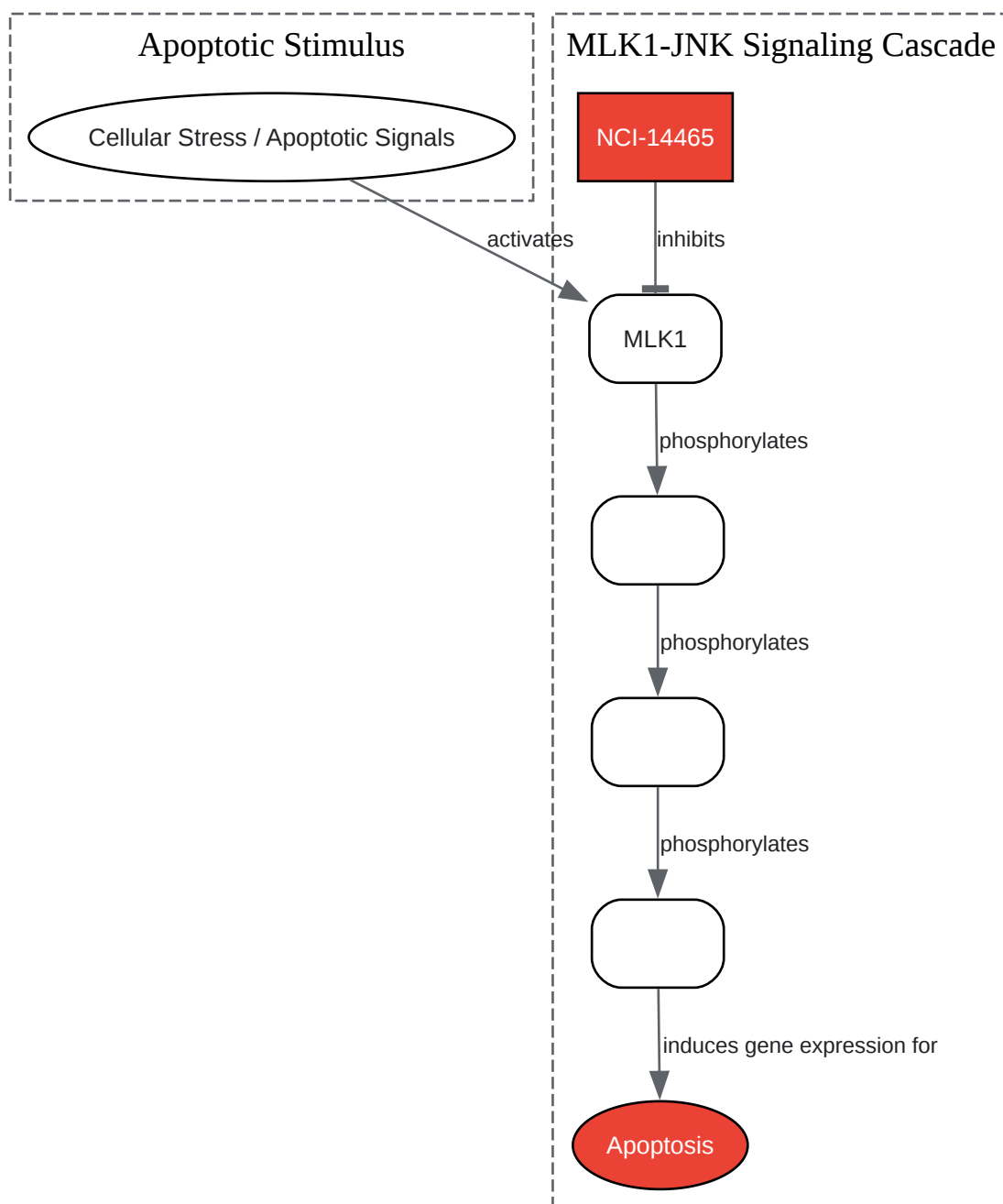
NCI-14465 has been identified as a potent anti-tumor agent that demonstrates efficacy in both prostate and pancreatic cancer models.^{[1][2][3][4][5]} Its mechanism of action is centered on the inhibition of MLK1, a key component of the mitogen-activated protein kinase (MAPK) signaling pathway.^{[1][2][4][5]} By targeting MLK1, **NCI-14465** disrupts downstream signaling cascades that are crucial for cancer cell proliferation and survival, ultimately leading to apoptosis.

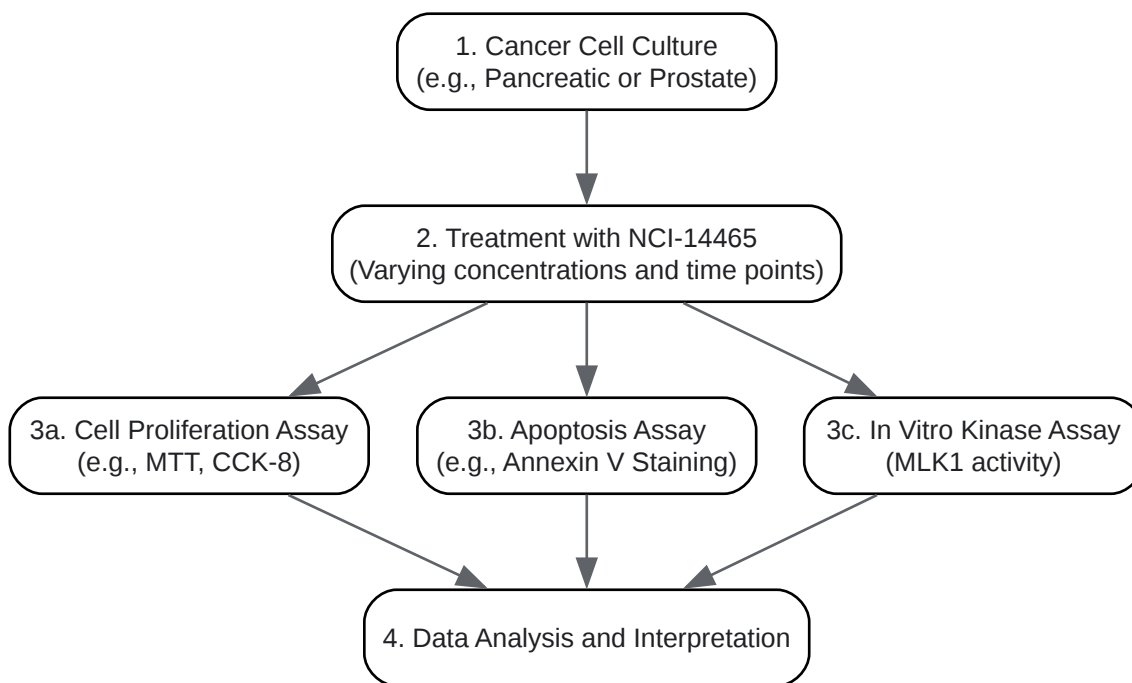
Mechanism of Action: Inhibition of the MLK1-JNK Signaling Pathway

NCI-14465 functions as a direct inhibitor of MLK1. MLK1 is a member of the mixed-lineage kinase family, which acts as a MAP kinase kinase kinase (MAP3K).^{[6][7]} In several cellular stress and apoptotic pathways, MLK1 is responsible for the phosphorylation and activation of MAP kinase kinases (MKKs), specifically MKK4 and MKK7.^{[6][7]} These MKKs, in turn,

phosphorylate and activate the c-Jun N-terminal kinase (JNK), a critical mediator of the apoptotic response.[6][7]

Activated JNK translocates to the nucleus and phosphorylates the transcription factor c-Jun. This phosphorylation event enhances the transcriptional activity of c-Jun, leading to the expression of pro-apoptotic genes. By inhibiting MLK1, **NCI-14465** effectively blocks this signaling cascade, preventing the activation of JNK and the subsequent induction of apoptosis.





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References

- 1. Annexin V Stain Protocol | Flow Cytometry Core | ECU [medicine.ecu.edu]
- 2. promega.com [promega.com]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. Investigation of Anti-Tumor Effects of an MLK1 Inhibitor in Prostate and Pancreatic Cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The MLK Family Mediates c-Jun N-Terminal Kinase Activation in Neuronal Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. JNK Signaling in Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]

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